

Stereoisomers and chirality of cyclononene derivatives

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Compound of Interest

Compound Name: Cyclononene

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An In-depth Technical Guide to the Stereoisomers and Chirality of **Cyclononene** Derivatives

For: Researchers, Scientists, and Drug Development Professionals

Abstract

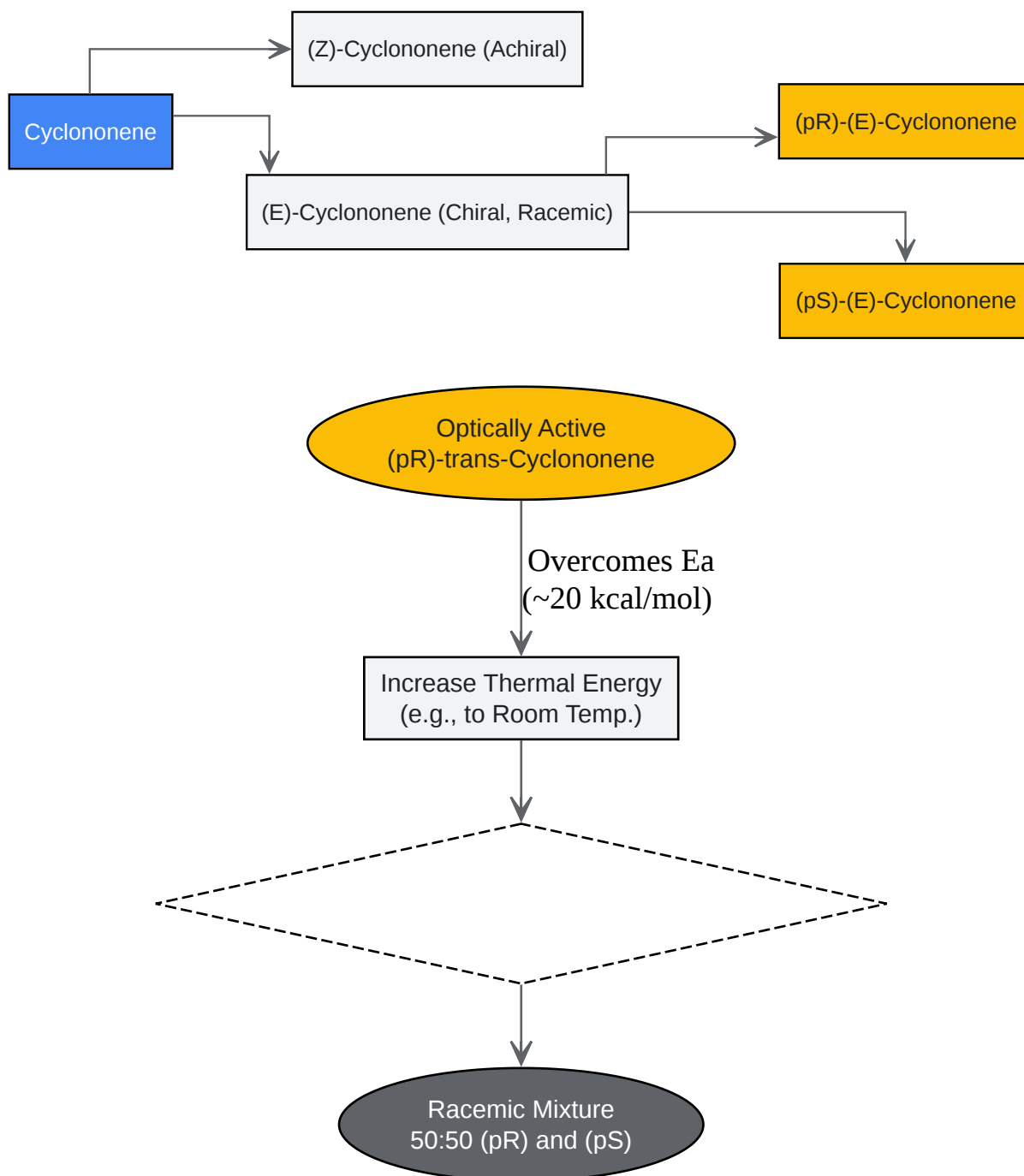
Medium-sized cycloalkenes (C8-C11) present unique stereochemical properties that are of significant interest in asymmetric synthesis and medicinal chemistry. **Cyclononene**, a nine-membered carbocycle, serves as a compelling case study in planar chirality. This technical guide provides a detailed exploration of the stereoisomers of **cyclononene**, focusing on the origins of chirality in its trans-isomer, its stereochemical lability, and methods for the resolution of its enantiomers. Detailed experimental protocols, quantitative data on stability, and logical workflows are presented to offer a comprehensive resource for researchers working with these challenging yet valuable molecular scaffolds.

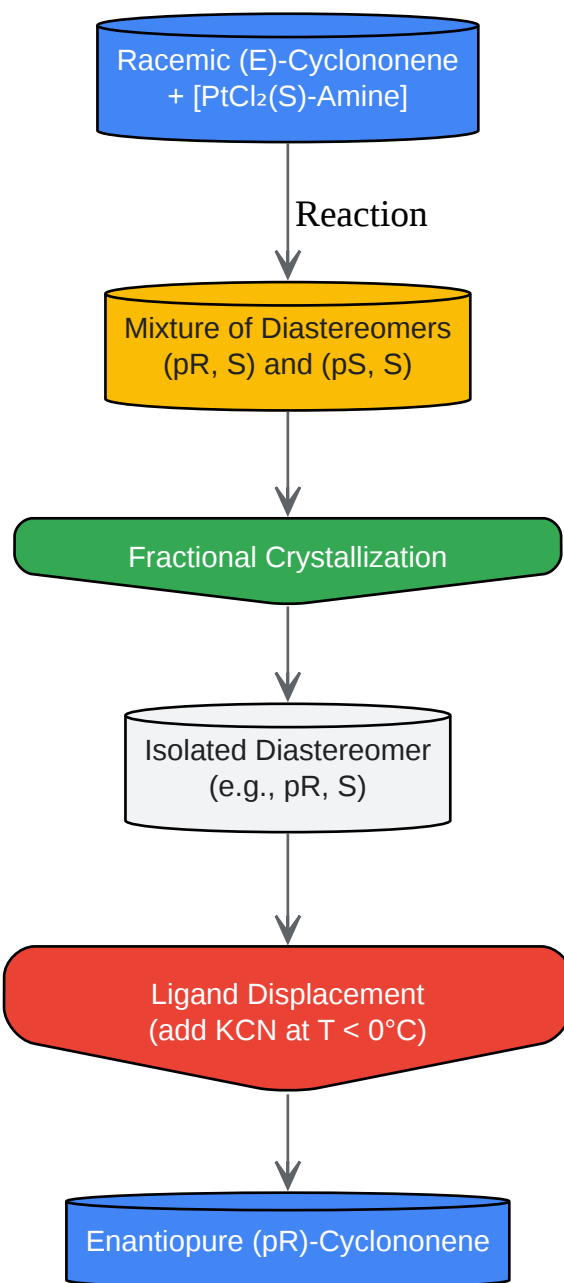
Fundamental Stereochemistry of Cyclononene

Cyclononene (C₉H₁₆) is a cycloalkene with a nine-membered ring that primarily exists as two geometric isomers: cis-**cyclononene** ((Z)-**cyclononene**) and trans-**cyclononene** ((E)-**cyclononene**).^{[1][2][3]} While the cis-isomer is achiral, the trans-isomer is chiral, despite lacking a traditional stereocenter.

The chirality of trans-**cyclononene** arises from the significant strain of incorporating a trans double bond into a medium-sized ring. To accommodate this geometry, the ring must adopt a

highly twisted and folded conformation. This fixed, non-planar conformation is not superimposable on its mirror image, a phenomenon known as planar chirality. The two enantiomers of trans-**cyclononene** can be designated as (pR) and (pS), referring to the clockwise or counterclockwise helical twist of the molecule.





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